

# CAS number and molecular weight of trans-3-Heptene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *trans-3-Heptene*

Cat. No.: B081421

[Get Quote](#)

## An In-depth Technical Guide to **trans-3-Heptene**

This technical guide provides a comprehensive overview of **trans-3-Heptene**, including its chemical properties, relevant experimental data, and key reaction pathways. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may use this compound in their work.

## Physicochemical and Safety Data

**trans-3-Heptene** is an unsaturated hydrocarbon classified as an alkene.<sup>[1]</sup> Its properties are summarized in the table below. It is a colorless liquid at room temperature and is soluble in organic solvents but not in water.<sup>[1]</sup> Safety precautions are necessary when handling this compound as it is a highly flammable liquid and vapor.<sup>[2]</sup> It may also be fatal if swallowed and enters the airways.<sup>[2]</sup>

Property	Value	Source
CAS Number	14686-14-7	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>14</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	98.19 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Alternate Names	(E)-Hept-3-ene, (E)-3-Heptene	<a href="#">[3]</a> <a href="#">[5]</a>
Density	0.7±0.1 g/cm <sup>3</sup>	<a href="#">[6]</a>
Boiling Point	94.4±7.0 °C at 760 mmHg	<a href="#">[6]</a>
Melting Point	-137 to -136.6 °C (lit.)	<a href="#">[6]</a> <a href="#">[7]</a>
Flash Point	-7.2±0.0 °C	<a href="#">[6]</a>
Purity	>97.0% (GC)	<a href="#">[4]</a>
Appearance	Colorless to Almost colorless clear liquid	<a href="#">[4]</a>

## Experimental Protocols and Reactions

**trans-3-Heptene** is utilized in organic synthesis as an intermediate for producing various chemicals.[\[1\]](#) Due to its double bond, it undergoes typical alkene reactions such as hydrogenation, halogenation, and polymerization.[\[1\]](#)

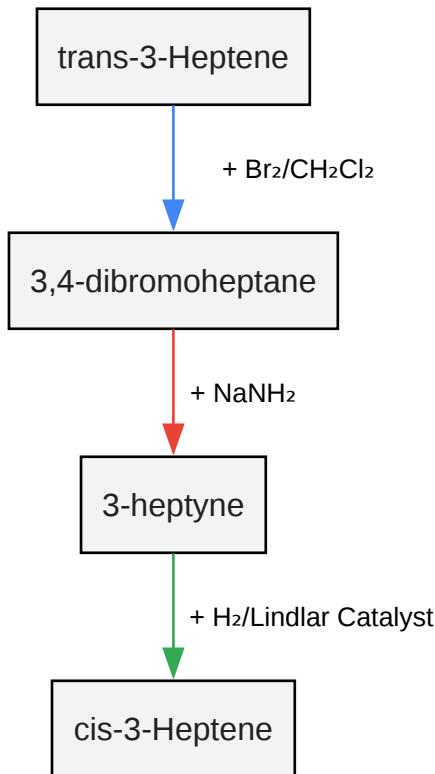
## Conversion of **trans-3-Heptene** to **cis-3-Heptene**

A notable reaction pathway is the conversion of the **trans** isomer to its **cis** counterpart. This process involves a three-step sequence:

- Halogenation: **trans-3-Heptene** reacts with bromine in methylene chloride to produce 3,4-dibromoheptane.[\[8\]](#)
- Double Elimination: The resulting 3,4-dibromoheptane undergoes a double elimination reaction in the presence of a strong base like sodium amide to yield the alkyne, 3-heptyne.[\[8\]](#)

- Partial Reduction: Finally, a partial reduction of 3-heptyne using hydrogen with a Lindlar catalyst affords the desired cis-3-Heptene.[8]

The workflow for this conversion is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Conversion of **trans-3-Heptene** to cis-3-Heptene.

## Biological Activity and Signaling Pathways

Currently, there is no scientific literature to suggest that **trans-3-Heptene**, a simple aliphatic alkene, is involved in complex biological signaling pathways or possesses significant biological activities relevant to drug development. Its primary application in research and industry is as a building block in organic synthesis.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 14686-14-7: trans-3-Heptene | CymitQuimica [cymitquimica.com]
- 2. trans-3-Heptene | C7H14 | CID 5357259 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. scbt.com [scbt.com]
- 4. trans-3-Heptene | CymitQuimica [cymitquimica.com]
- 5. 3-Heptene, (E)- [webbook.nist.gov]
- 6. 3-Heptene | CAS#:14686-14-7 | Chemsric [chemsrc.com]
- 7. chembk.com [chembk.com]
- 8. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [CAS number and molecular weight of trans-3-Heptene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b081421#cas-number-and-molecular-weight-of-trans-3-heptene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)